

Structural Rigidity & Crystallographic Profiling: 6-Azaspiro[3.4]octane-7-carboxylic Acid

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Compound of Interest

Compound Name: 6-Azaspiro[3.4]octane-7-carboxylic acid

Cat. No.: B15266612

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Part 1: Executive Summary & Comparative Analysis The Molecule in Context

6-Azaspiro[3.4]octane-7-carboxylic acid is a bicyclic scaffold where a cyclobutane ring is spiro-fused to the

-carbon (C4) of a proline ring. In drug discovery, this scaffold is engineered to lock the pyrrolidine ring pucker, thereby restricting the conformational space of the peptide backbone (and

angles) to stabilize specific secondary structures like

-turns or polyproline II helices.

Comparative Metrics: The "Product" vs. Alternatives

The following table compares the crystallographic and physical properties of the 6-azaspiro[3.4] scaffold against its primary alternatives: the flexible native L-Proline and the hyper-strained 5-Azaspiro[2.4]heptane (cyclopropyl analog).

Feature	6-Azaspiro[3.4]octane-7-COOH (Target)	L-Proline (Standard)	5-Azaspiro[2.4]heptane (Alternative)
Conformational Bias	Locked C -endo/exo (Bimodal)	Flexible (Rapid endo/exo flipping)	Rigid C -exo (High Strain)
Ring Strain Energy	~26 kcal/mol (Moderate)	~0 kcal/mol (Low)	~54 kcal/mol (High - Reactive)
Crystallizability	Moderate (Prone to ring disorder)	High (Forms stable hydrates)	Difficult (Hygroscopic/Unstable)
Space Group Tendency	or (Chiral)		(often racemates)
Key Lattice Force	Head-to-Tail H- bonding (Zwitterionic)	Hydrophilic channels	Hydrophobic packing dominant
Use Case	Stable -turn mimetic	General linker	Reactive warhead / Rigid spacer

Expert Insight: The "Butterfly" Effect

Unlike the rigid cyclopropyl ring in [2.4] systems, the cyclobutane ring in the [3.4] system possesses a unique degree of freedom known as "butterfly puckering."

- Crystallographic Implication: In X-ray datasets collected at room temperature (298 K), the cyclobutane carbons often appear as elongated thermal ellipsoids or split positions (disorder).
- Correction: You must collect data at 100 K or lower to freeze this conformation and resolve the precise spiro-junction geometry.

Part 2: Experimental Protocol (Self-Validating System)

This protocol is designed to maximize crystal quality and ensure absolute configuration determination, which is critical for chiral drug intermediates.

Phase 1: Synthesis & Purification (Pre-Crystallization)

- Pre-requisite: Ensure purity >98% by HPLC. Trace isomers (diastereomers) will poison the crystal lattice.
- Chiral Integrity: If synthesizing from a racemate, perform chiral resolution (e.g., using chiral HPLC or diastereomeric salt formation with tartaric acid) before attempting single-crystal growth.

Phase 2: Crystallization Workflow

Method: Slow Evaporation vs. Vapor Diffusion.

- Recommendation: Use Liquid-Liquid Diffusion (Layering) for the highest quality diffraction data.

Solvent System:

- Solvent A (Good Solvent): Methanol or Water (for zwitterions).
- Solvent B (Precipitant): Acetone or Diethyl Ether.

Step-by-Step Layering Protocol:

- Dissolve 10 mg of the derivative in 0.5 mL of Solvent A in a narrow NMR tube or crystallization vial.
- Carefully layer 1.0 mL of Solvent B on top. Do not mix.
- Seal with Parafilm and poke one small hole to allow slow pressure equalization.
- Store at 4°C in a vibration-free environment.

- Validation: Crystals should appear at the interface within 48-72 hours. If precipitate is amorphous (cloudy), reduce concentration by 50%.

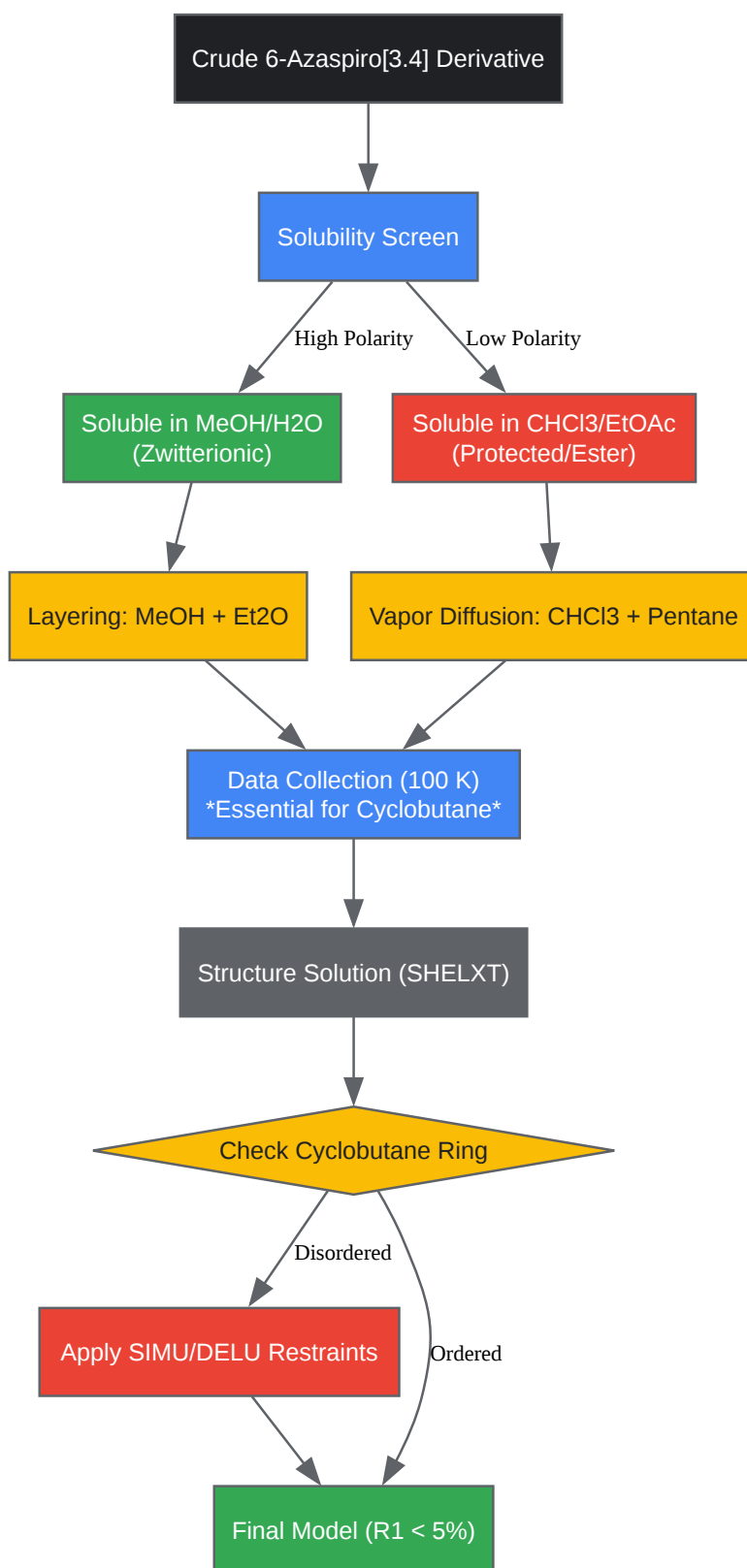
Phase 3: Data Collection & Refinement

- Mounting: Use a cryo-loop with Paratone-N oil. Flash cool immediately in liquid nitrogen stream.
- Beamline Settings:
 - Wavelength: 0.71073 Å (Mo K) is standard.
 - Critical Step: If absolute configuration is unknown and no heavy atom (Cl, Br, S) is present, consider Cu K (1.54184 Å) to maximize the anomalous signal from Oxygen/Nitrogen, though this is difficult. Ideally, co-crystallize with a heavy-atom counter-ion (e.g., HBr salt instead of HCl).
- Refinement Strategy:
 - Restrain the cyclobutane ring geometry only if disorder is severe (use DELU/SIMU restraints in SHELXL).
 - Locate Hydrogen atoms on the Nitrogen (ammonium) and Oxygen (carboxylate) from the difference Fourier map () to confirm the zwitterionic state.

Part 3: Visualization & Logic

Workflow: From Crude Solid to Structure Solution

The following diagram illustrates the decision logic for solvent selection and refinement, specifically tailored for spiro-amino acids.

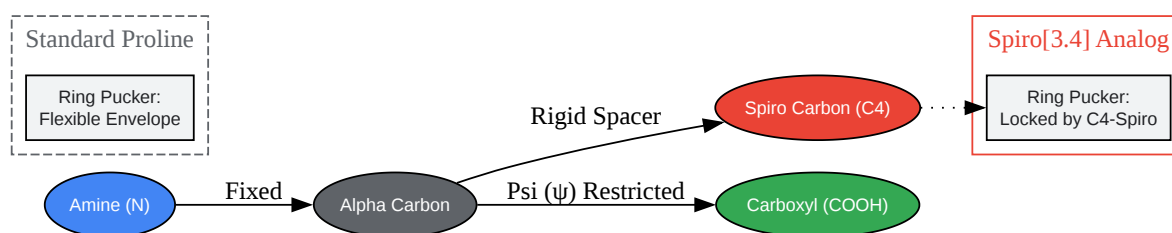


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Caption: Decision tree for crystallizing spiro[3.4]octane derivatives. Note the critical branch for handling cyclobutane ring disorder.

Pharmacophore Vector Map

Understanding the structural output is vital for drug design. The spiro-fusion alters the vector of the carboxylic acid relative to the amine.



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Caption: Vector analysis showing how the C4-spiro fusion locks the ring pucker, distinguishing it from the flexible proline envelope.

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